

# 4'-Bromo-biphenyl-3-carboxylic acid molecular weight and formula

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## Compound of Interest

Compound Name: 4'-Bromo-biphenyl-3-carboxylic acid

Cat. No.: B1332676

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## An In-depth Technical Guide on 4'-Bromo-biphenyl-3-carboxylic Acid

For researchers, scientists, and professionals in drug development, a precise understanding of the fundamental physicochemical properties of compounds is paramount. This document provides a concise technical overview of **4'-Bromo-biphenyl-3-carboxylic acid**, focusing on its molecular formula and weight.

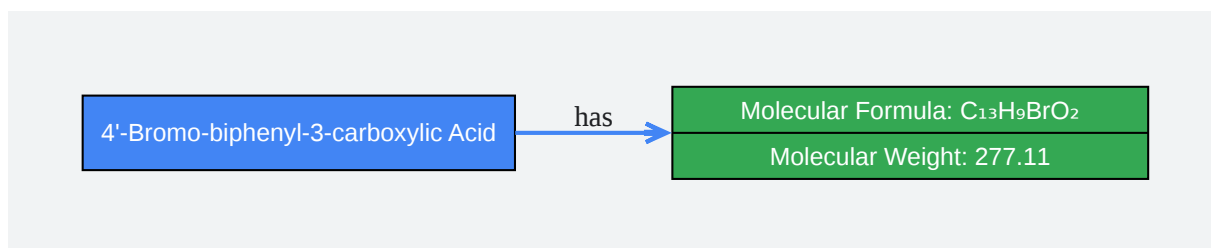
## Quantitative Data Summary

The essential molecular data for **4'-Bromo-biphenyl-3-carboxylic acid** is presented in the table below for straightforward reference and comparison.

Parameter	Value
Molecular Formula	C <sub>13</sub> H <sub>9</sub> BrO <sub>2</sub> [1][2]
Molecular Weight	277.11 g/mol [1][3][4][5]
Alternate Name	3-(4-bromophenyl)benzoic acid[1][2]

## Logical Relationship Diagram

The following diagram illustrates the direct relationship between the chemical compound and its fundamental molecular identifiers.



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Caption: Molecular properties of **4'-Bromo-biphenyl-3-carboxylic acid**.

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## References

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